

In-Depth Technical Guide: Safety and Handling of 1-Methoxypentan-3-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Methoxypentan-3-ol

Cat. No.: B3381866

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in a laboratory or industrial setting. The information provided is based on available data for **1-Methoxypentan-3-ol** and structurally similar compounds. A complete Safety Data Sheet (SDS) for **1-Methoxypentan-3-ol** (CAS No. 27999-99-1) was not available at the time of writing. Therefore, all safety and handling procedures should be conducted with the utmost caution, and a comprehensive risk assessment should be performed by qualified personnel before use.

Introduction

1-Methoxypentan-3-ol is a chemical compound with the molecular formula $C_6H_{14}O_2$ and a molecular weight of 118.17 g/mol ^[1] It belongs to the family of alkoxy alcohols, which are characterized by the presence of both an ether and a hydroxyl functional group. This unique structure imparts properties that make it a potentially useful solvent and intermediate in various chemical syntheses, including in the development of pharmaceutical compounds.

This guide provides a comprehensive overview of the known and anticipated safety and handling precautions for **1-Methoxypentan-3-ol**, based on available data and information from structurally related chemicals.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **1-Methoxypentan-3-ol** is presented in Table 1. This information is crucial for the safe handling, storage, and use of the substance.

Table 1: Physical and Chemical Properties of **1-Methoxypentan-3-ol**

Property	Value	Reference
CAS Number	27999-99-1	[1]
Molecular Formula	C ₆ H ₁₄ O ₂	[1]
Molecular Weight	118.17 g/mol	[1]
Appearance	Not specified (likely a liquid)	
Odor	Not specified	
Boiling Point	Not specified	
Flash Point	Not specified	
Solubility	Not specified	

Hazard Identification and Classification

While a specific GHS classification for **1-Methoxypentan-3-ol** is not readily available, based on the hazards associated with similar alkoxy alcohols and pentanol isomers, it should be treated as a potentially hazardous substance. The anticipated hazards are summarized in Table 2.

Table 2: Anticipated GHS Hazard Classification for **1-Methoxypentan-3-ol**

Hazard Class	Hazard Category	Anticipated Hazard Statement
Flammable Liquids	Category 3 or 4	H226: Flammable liquid and vapor or H227: Combustible liquid.[2]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.[3]
Specific Target Organ Toxicity - Single Exposure	Category 3 (Respiratory irritation)	H335: May cause respiratory irritation.[3]
Specific Target Organ Toxicity - Single Exposure	Category 3 (Narcotic effects)	H336: May cause drowsiness or dizziness.[3]

Signal Word:Warning or Danger[3]

Anticipated Hazard Pictograms:

- Flame (GHS02): For flammable properties.
- Exclamation Mark (GHS07): For skin/eye irritation, acute toxicity (oral), and respiratory tract irritation.
- Health Hazard (GHS08): Potentially for specific target organ toxicity.

First-Aid Measures

In the event of exposure to **1-Methoxypentan-3-ol**, immediate and appropriate first-aid measures are critical. The following procedures are recommended based on the anticipated hazards:

- After Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.

- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation or a rash occurs, seek medical attention.
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- After Swallowing: Do NOT induce vomiting. Rinse mouth with water. If the victim is conscious, give them two glasses of water to drink. Seek immediate medical attention.

Fire-Fighting Measures

1-Methoxypentan-3-ol is expected to be a flammable or combustible liquid.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Specific Hazards Arising from the Chemical: Vapors may be heavier than air and can travel to a source of ignition and flash back.[2] Containers may explode when heated.[4] Hazardous combustion products may include carbon monoxide and carbon dioxide.
- Special Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[4]

Accidental Release Measures

In the event of a spill or accidental release, the following steps should be taken:

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate personal protective equipment (PPE), including respiratory protection, chemically resistant gloves, and safety goggles.[5] Avoid breathing vapors, mist, or gas.[5] Ensure adequate ventilation.
- Environmental Precautions: Prevent the substance from entering drains, sewers, or waterways.[5]
- Methods for Cleaning Up: Absorb the spill with an inert material (e.g., sand, vermiculite, or commercial absorbent). Collect the absorbed material into a suitable, labeled container for disposal.[5]

Handling and Storage

Proper handling and storage procedures are essential to minimize the risk of exposure and accidents.

- Precautions for Safe Handling:
 - Work in a well-ventilated area, preferably under a chemical fume hood.
 - Avoid contact with skin and eyes.[\[5\]](#)
 - Avoid breathing vapor or mist.[\[5\]](#)
 - Keep away from heat, sparks, and open flames.
 - Take precautionary measures against static discharge.
 - Use only non-sparking tools.[\[4\]](#)
- Conditions for Safe Storage:
 - Keep the container tightly closed in a dry, cool, and well-ventilated place.
 - Store away from incompatible materials such as strong oxidizing agents.[\[4\]](#)

Exposure Controls and Personal Protection

To protect personnel from the potential hazards of **1-Methoxypentan-3-ol**, the following exposure controls and personal protective equipment (PPE) are recommended.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Recommendation
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield (8-inch minimum).[5]
Skin Protection	Wear chemically resistant gloves (e.g., nitrile rubber, neoprene). The breakthrough time of the glove material should be evaluated for the specific conditions of use. Wear a lab coat or other protective clothing.[5]
Respiratory Protection	If engineering controls do not maintain airborne concentrations below recommended exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is recommended.
Hygiene Measures	Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

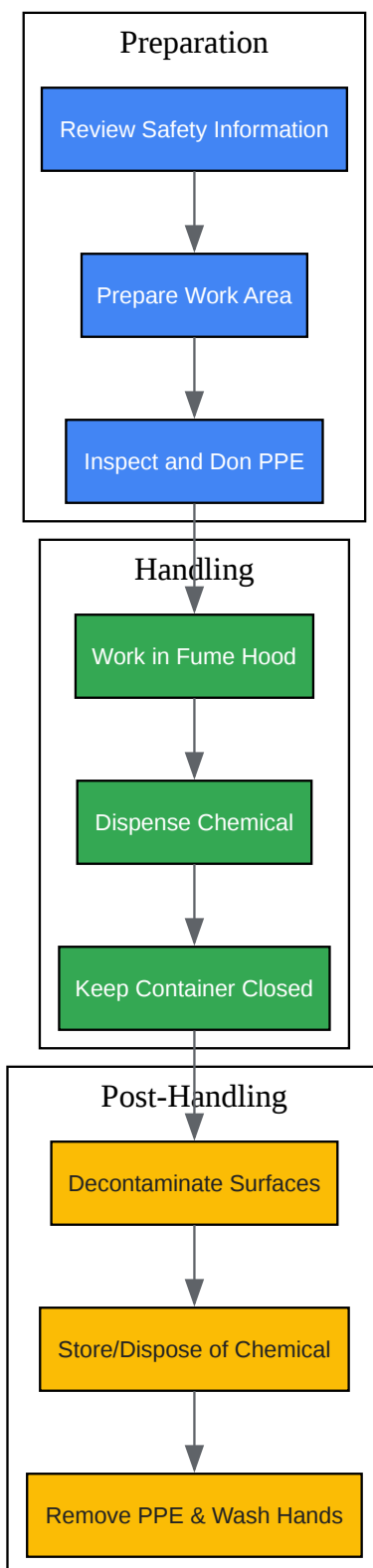
Experimental Protocols

Detailed experimental protocols should be developed as part of a comprehensive risk assessment for any procedure involving **1-Methoxypentan-3-ol**. A general protocol for handling a liquid chemical with the anticipated hazards of **1-Methoxypentan-3-ol** would include the following steps:

- Preparation:
 - Review the Safety Data Sheet (if available) and this technical guide.
 - Ensure the work area (e.g., chemical fume hood) is clean and uncluttered.
 - Verify that all necessary PPE is available and in good condition.
 - Have spill control materials and first-aid supplies readily accessible.
- Handling:
 - Don the appropriate PPE (lab coat, gloves, safety goggles).

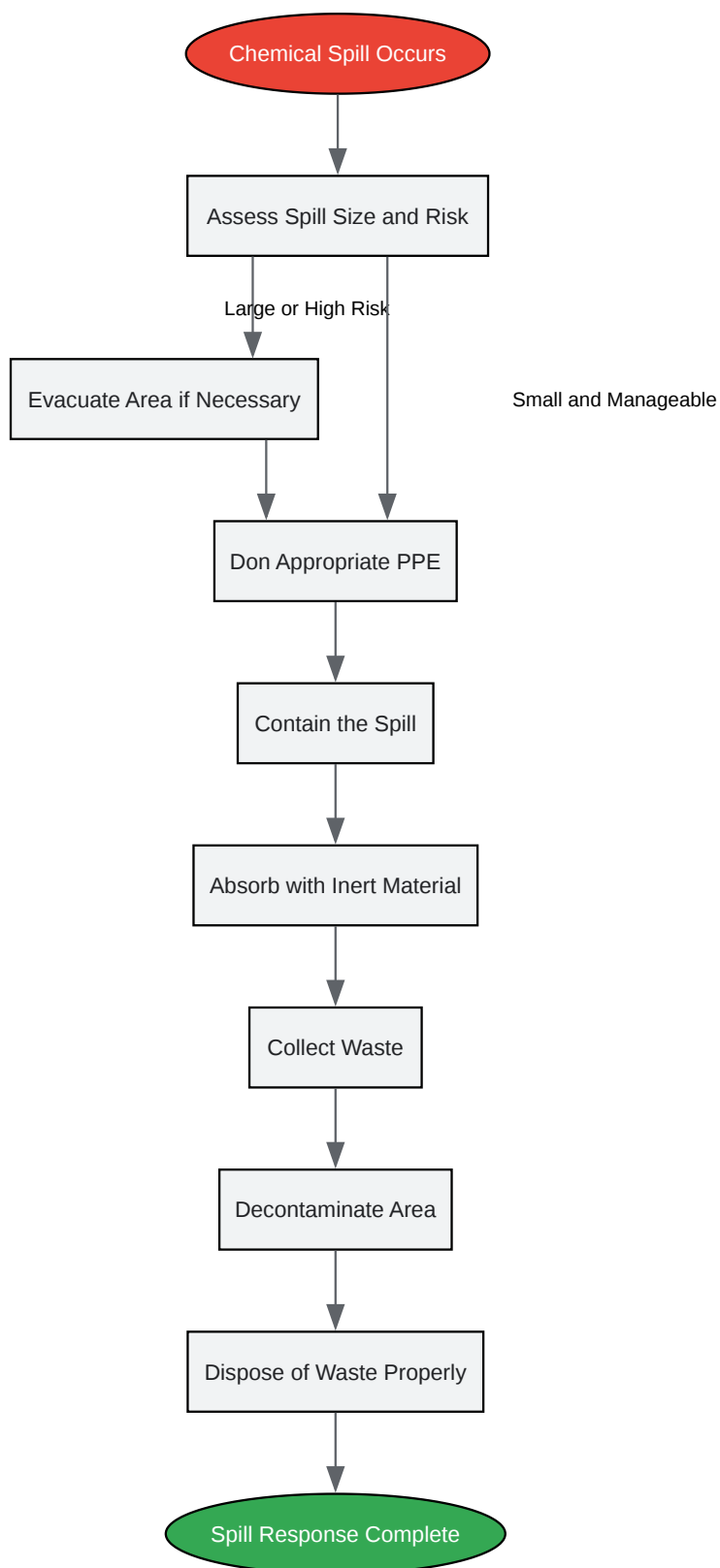
- Perform all manipulations of the chemical within a certified chemical fume hood.
- Use the smallest quantity of the chemical necessary for the experiment.
- Dispense the liquid carefully to avoid splashing.
- Keep the container closed when not in use.
- Post-Handling:
 - Decontaminate any surfaces that may have come into contact with the chemical.
 - Properly label and store any remaining chemical.
 - Dispose of any waste materials in accordance with institutional and regulatory guidelines.
 - Remove PPE in a manner that avoids self-contamination and wash hands thoroughly.

Visualizations



[Click to download full resolution via product page](#)

Caption: General workflow for handling hazardous liquid chemicals.



[Click to download full resolution via product page](#)

Caption: Decision-making flowchart for chemical spill response.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Methoxypentan-3-ol | 27999-99-1 | CBA99999 | Biosynth [biosynth.com]
- 2. sigmaaldrich.cn [sigmaaldrich.cn]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. fishersci.com [fishersci.com]
- 5. targetmol.com [targetmol.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Safety and Handling of 1-Methoxypentan-3-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3381866#safety-and-handling-precautions-for-1-methoxypentan-3-ol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com